

# Proper Disposal Procedures for S 135 in a Laboratory Setting

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## Compound of Interest

Compound Name: S 135

Cat. No.: B1680364

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. The designation "**S 135**" is not universally standardized and can refer to different chemical products. This guide provides detailed disposal procedures for two substances identified as "**S 135**" in a laboratory or research context: STS-135, a synthetic cannabinoid, and S-135, a paint reducer. Additionally, a general framework for laboratory chemical waste disposal is provided to ensure safe practices for various materials.

## General Principles of Laboratory Chemical Waste Management

All chemical waste should be treated as hazardous unless confirmed to be non-hazardous by a qualified individual.<sup>[1]</sup> Adherence to institutional and regulatory guidelines is paramount. The following steps provide a general protocol for handling chemical waste in a laboratory setting.<sup>[2][3]</sup>

- **Waste Identification and Classification:** The first step is to determine if a chemical is a waste product. A chemical is considered waste when it is no longer intended for use.<sup>[1]</sup> Subsequently, the waste must be classified based on its hazards (e.g., ignitable, corrosive, reactive, toxic).<sup>[4][5]</sup>
- **Segregation:** Incompatible wastes must be segregated to prevent dangerous reactions.<sup>[6]</sup> For instance, acids should be stored separately from bases, and oxidizing agents should be

kept away from organic compounds.[6]

- **Container Management:** Waste must be stored in containers that are compatible with the chemical.[4] The original container is often a suitable choice.[7] Containers must be in good condition, with no leaks or cracks, and must be kept closed except when adding waste.[6] Liquid waste containers should be stored in secondary containment trays.[8]
- **Labeling:** All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name of the contents, and the associated hazards.[6] The date the container becomes full should also be recorded.[6]
- **Storage:** Hazardous waste should be stored in a designated Satellite Accumulation Area (SAA) at or near the point of generation.[6][8] The volume of waste in an SAA is limited, typically to 55 gallons of hazardous waste or 1 quart of acutely hazardous waste.[8]
- **Disposal:** Arrange for professional disposal through your institution's Environmental Health and Safety (EHS) office or a licensed waste disposal service.[2] Never dispose of hazardous chemicals down the drain or in the regular trash unless specifically permitted by regulations and institutional policies for certain non-hazardous materials.[9]

## Specific Disposal Procedures for "S 135" Variants STS-135 (Synthetic Cannabinoid)

STS-135 is a research chemical. While its toxicological properties have not been thoroughly investigated, it is prudent to handle it as a potentially hazardous substance.[10][11]

### Disposal Protocol:

- **Spill Cleanup:** In case of a spill, avoid raising dust.[11] Contain the spill and collect the material using appropriate personal protective equipment (PPE), such as gloves, safety goggles, and a respirator.[11]
- **Waste Collection:** Transfer the spilled material or any unwanted STS-135 into a designated and labeled chemical waste container.[10][11]
- **Final Disposal:** The waste must be disposed of in accordance with local, state, and federal regulations.[10] Contact your institution's EHS department to arrange for pickup and disposal

by a licensed hazardous waste contractor.

## S-135 (Paint Reducer)

S-135, as identified from Adams Paint Company, is a flammable liquid and vapor that poses several health hazards, including skin and eye irritation, and potential for causing genetic defects, cancer, and reproductive harm.[\[12\]](#)

Disposal Protocol:

- **Spill Cleanup:** For spills, remove all ignition sources.[\[12\]](#) Absorb the spill with an inert material such as dry sand or earth.[\[12\]](#) Use non-sparking tools to collect the absorbed material and place it into a chemical waste container for disposal.[\[12\]](#)
- **Waste Classification:** Consult the US EPA Guidelines in 40 CFR Part 261.3 to classify the waste as hazardous.[\[12\]](#)
- **Final Disposal:** Arrange for disposal in accordance with EPA, state, and local guidelines.[\[12\]](#) This typically involves collection by a licensed hazardous waste management company. Oil-based paints and solvents are generally considered hazardous waste and should not be disposed of in regular trash or down the drain.[\[8\]](#)[\[13\]](#)

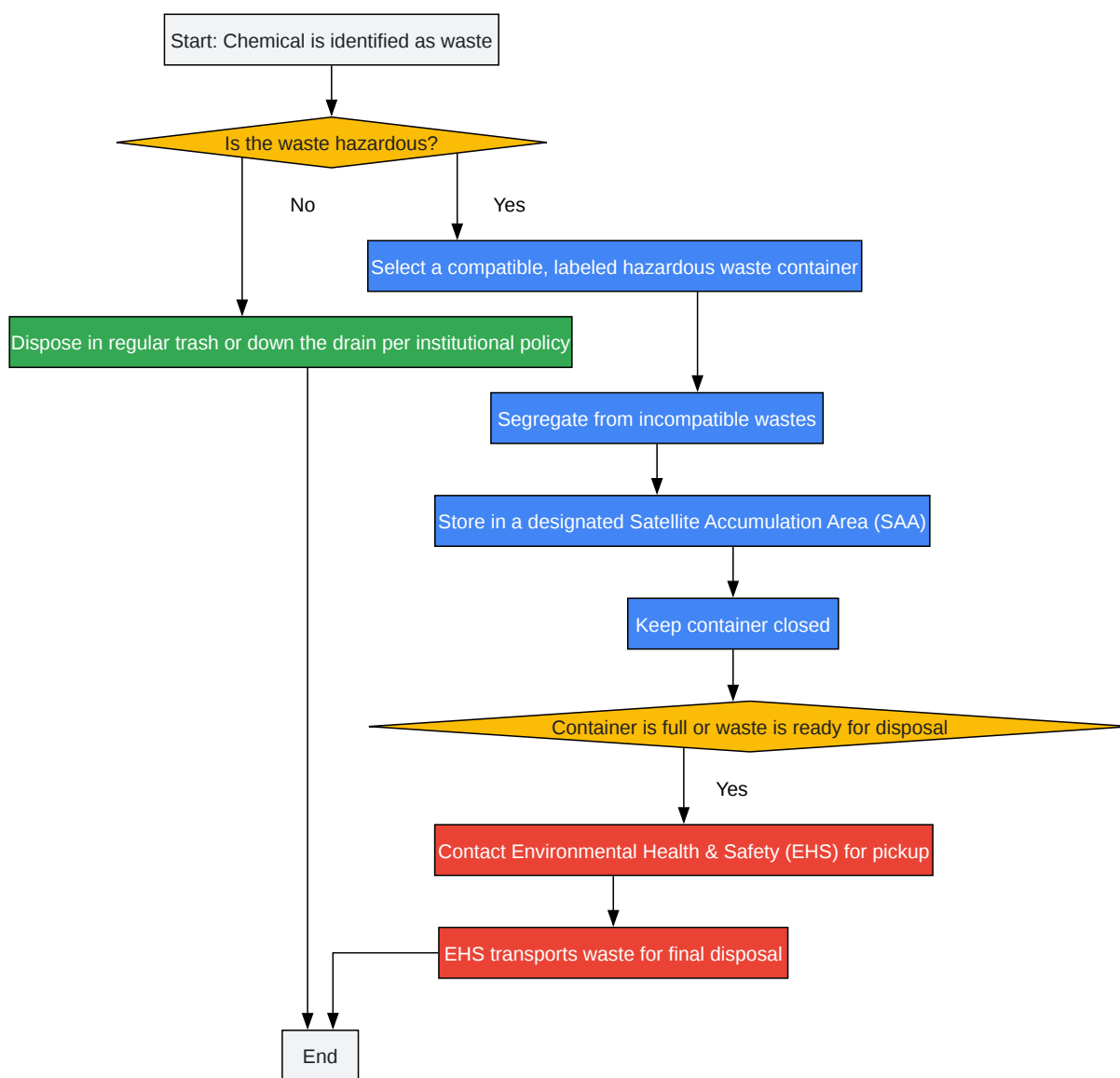
## Quantitative Data Summary

The following table summarizes key quantitative data for the identified "**S 135**" substances.

Property	STS-135	S-135 (Paint Reducer)
CAS Number	1354631-26-7	Mixture
Physical State	Solid (based on handling advice to avoid dust)[11]	Liquid[14]
Flash Point	No data available[10]	81°F (27°C)[14]
Solubility	~0.25 mg/ml in 1:3 DMSO:PBS (pH 7.2); ~10 mg/ml in EtOH; ~20 mg/ml in DMF & DMSO[10]	Negligible in water[14]
Hazards	Potential irritant; harmful by inhalation, ingestion, or skin absorption[10]	Flammable, skin/eye irritant, may cause genetic defects, cancer, and reproductive harm[12]

## Disposal Workflow Diagram

The following diagram illustrates a general workflow for the proper disposal of laboratory chemical waste.



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